

Essential Safety and Logistical Information for Handling CVT-12012

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Compound of Interest

Compound Name: CVT-12012

Cat. No.: B1669353

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **CVT-12012**, a potent and orally bioavailable stearyl-CoA desaturase (SCD) inhibitor.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of **CVT-12012** is the first step toward safe handling. The following table summarizes key quantitative data for this compound.

| Property | Value |
|----------------------------|--|
| CAS Number | 1018675-35-8 |
| Molecular Formula | C ₂₁ H ₂₁ F ₃ N ₄ O ₃ |
| Molecular Weight | 434.4 g/mol |
| Appearance | Crystalline solid |
| Purity | ≥98% |
| UV/Vis (λ _{max}) | 228, 379 nm |
| Solubility in Ethanol | Approx. 1 mg/mL |
| Solubility in DMSO and DMF | Approx. 30 mg/mL[1] |
| Aqueous Solubility | Sparingly soluble. A 1:6 solution of DMSO:PBS (pH 7.2) has a solubility of approx. 0.14 mg/mL. [1] |

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) from Cayman Chemical, **CVT-12012** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, another SDS suggests that the material may be irritating to mucous membranes and the upper respiratory tract and may be harmful by inhalation, ingestion, or skin absorption.[2] It is also noted that the toxicological properties have not been thoroughly investigated.[2] Therefore, it is prudent to handle **CVT-12012** as a potentially hazardous substance and to adhere to standard laboratory safety protocols.

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **CVT-12012**:

| PPE Category | Recommendation |
|--------------------------|--|
| Eye Protection | Safety glasses or goggles. |
| Hand Protection | Compatible chemical-resistant gloves. |
| Skin and Body Protection | Laboratory coat. |
| Respiratory Protection | Not generally required under normal use with adequate ventilation. If dust is generated, a NIOSH-approved respirator may be necessary. |

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **CVT-12012** will minimize exposure and ensure safety.

- Preparation: Before handling, ensure that the work area is clean and that all necessary PPE is readily available and in good condition. An eyewash station and safety shower should be accessible.
- Weighing and Solution Preparation:
 - Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust.
 - To prepare a stock solution, dissolve **CVT-12012** in an appropriate organic solvent such as DMSO or DMF.^[1] The solvent should be purged with an inert gas.^[1]
 - For aqueous buffers, first dissolve the compound in DMSO and then dilute with the aqueous buffer of choice.^[1] It is not recommended to store the aqueous solution for more than one day.^[1]
- Experimental Use:
 - When using **CVT-12012** in experiments, avoid direct contact with the skin and eyes.
 - Avoid generating aerosols or mists.
- Storage:

- Store **CVT-12012** as a crystalline solid at -20°C for long-term stability (≥4 years).[1]
- Keep the container tightly closed.

Emergency Procedures

In the event of accidental exposure, follow these first-aid measures:

| Exposure Route | First-Aid Measures |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[2] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[2] |
| Ingestion | Wash out the mouth with water, provided the person is conscious. Do NOT induce vomiting. Seek immediate medical attention.[2] |
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[2] |

Disposal Plan

All waste materials containing **CVT-12012** should be treated as chemical waste.

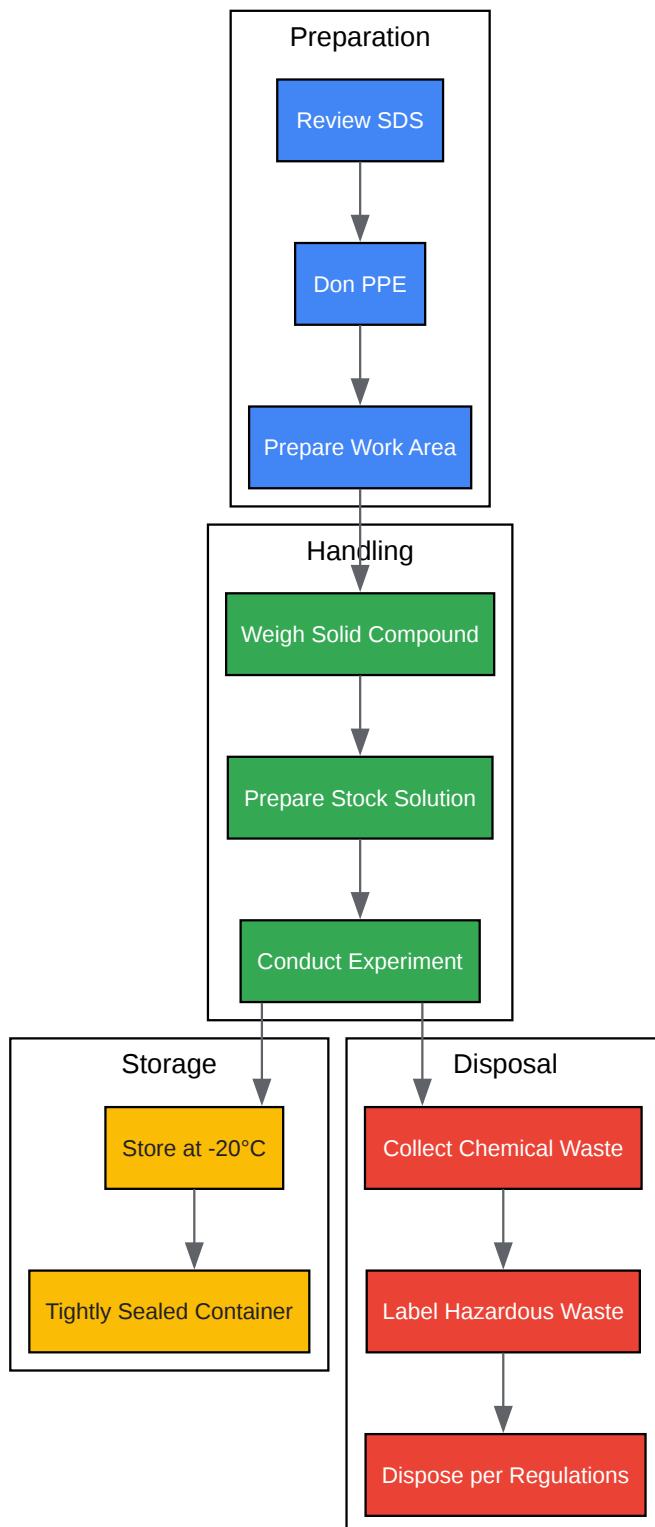
- Waste Collection: Collect all unused material and contaminated disposables (e.g., pipette tips, gloves) in a designated, labeled hazardous waste container.
- Disposal Method: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not allow the product to enter sewers or waterways.

Experimental Protocol: Preparation of a Stock Solution

To prepare a 10 mM stock solution of **CVT-12012** in DMSO:

- Calculate the required mass of **CVT-12012** using its molecular weight (434.4 g/mol). For 1 mL of a 10 mM solution, 0.4344 mg of **CVT-12012** is needed.
- Accurately weigh the calculated amount of solid **CVT-12012** in a suitable container.
- Add the appropriate volume of DMSO to the solid.
- Vortex or sonicate the mixture until the solid is completely dissolved.
- Store the stock solution at -20°C.

Safe Handling and Disposal Workflow for CVT-12012



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Caption: Workflow for the safe handling and disposal of **CVT-12012**.

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References

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